

An In-depth Technical Guide to 4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile

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Compound of Interest

Compound Name: 4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile

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This document provides a comprehensive overview of the chemical and physical properties, molecular structure, and synthesis of **4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile**, a key intermediate in the pharmaceutical industry. This guide is intended for researchers, scientists, and professionals involved in drug development and organic synthesis.

Molecular Structure and Properties

4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile is an organic compound with the CAS number 236750-65-5.^{[1][2]} Its molecular structure consists of a benzonitrile core substituted with two 2-methoxyethoxy groups at the 4 and 5 positions and a nitro group at the 2 position. The IUPAC name for this compound is **4,5-bis(2-methoxyethoxy)-2-nitrobenzonitrile**.^[1] It is often found as a yellow-green or white crystalline powder.^{[3][4]}

The key quantitative data for **4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₁₃ H ₁₆ N ₂ O ₆	[1][2][5]
Molecular Weight	296.28 g/mol	[1][2][5]
CAS Number	236750-65-5	[1][2]
Appearance	Yellow-green crystalline powder	[4]
Boiling Point	459.3 °C at 760 mmHg	[2][4]
Density	1.26 g/cm ³	[2][4]
Storage Temperature	2-8 °C	[2]
SMILES	COCCOc1cc(C#N)c(cc1OCCOC)C)---INVALID-LINK---[O-]	[1][5]

Applications in Pharmaceutical Synthesis

4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile is primarily utilized as an intermediate in the synthesis of the anti-tumor drug Erlotinib.[2][4][6] Erlotinib is a tyrosine kinase inhibitor used in the treatment of non-small cell lung cancer.[2][6] The compound is also identified as an impurity of Erlotinib.[2][6]

Experimental Protocol: Synthesis

A common method for the synthesis of **4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile** involves the nitration of 3,4-bis(2-methoxyethoxy)benzonitrile.[6]

Materials:

- 3,4-bis(2-methoxyethoxy)benzonitrile
- Glacial acetic acid
- Concentrated sulfuric acid
- Concentrated nitric acid

- Water
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate

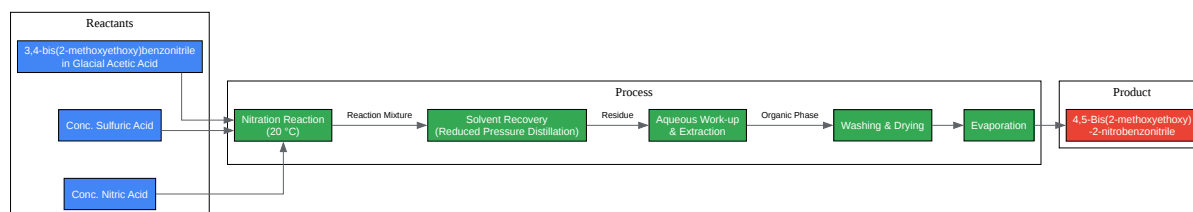
Procedure:

- Preparation of Feedstock I: Dissolve 200g of 3,4-bis(2-methoxyethoxy)benzonitrile in 3L of glacial acetic acid.[\[6\]](#)
- Nitration Reaction:
 - Use a flow pump to control the flow rates of the reactants.
 - Set the flow rate of Feedstock I to 20 ml/min.[\[6\]](#)
 - Set the flow rate of concentrated sulfuric acid (Feedstock II) to 10 ml/min.[\[6\]](#)
 - Set the flow rate of concentrated nitric acid (Feedstock III) to 6 ml/min.[\[6\]](#)
 - Maintain the reaction temperature at 20 °C using a cooling module.[\[6\]](#)
- Work-up and Purification:
 - Collect the reaction solution from the outlet of the cooling module.[\[6\]](#)
 - Recover the glacial acetic acid by distillation under reduced pressure.[\[6\]](#)
 - Add 1.2 L of water to the residue and extract twice with 1 L of ethyl acetate.[\[6\]](#)
 - Combine the organic phases and wash with a saturated sodium bicarbonate solution until neutral.[\[6\]](#)
 - Dry the organic phase over anhydrous sodium sulfate and evaporate the solvent.[\[6\]](#)

- This procedure yields 215.21 g of **4,5-bis(2-methoxyethoxy)-2-nitrobenzonitrile** with a reported purity of 98.95%.^[6]

Visualized Experimental Workflow

The following diagram illustrates the synthesis workflow for **4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile**.



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Caption: Synthesis workflow of **4,5-Bis(2-methoxyethoxy)-2-nitrobenzonitrile**.

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